

Safe Disposal of 5-Norbornene-2-carbonitrile: A Procedural Guide

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Compound of Interest

Compound Name: 5-NORBORNENE-2-CARBONITRILE

Cat. No.: B1293559

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of **5-Norbornene-2-carbonitrile**, a combustible and hazardous chemical. Adherence to these guidelines is critical for minimizing risks and complying with regulatory standards.

Immediate Safety and Handling Precautions

5-Norbornene-2-carbonitrile is classified as a hazardous substance, being harmful if swallowed, inhaled, or in contact with skin.^[1] It is also a combustible liquid. Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling this chemical. This includes:

- Eye Protection: Eyeshields and a face shield.
- Hand Protection: Protective gloves.^[1]
- Respiratory Protection: A NIOSH/MSHA or European Standard EN 149 approved respirator, particularly if exposure limits are exceeded or irritation occurs.^[2]
- Protective Clothing: To prevent skin exposure.^{[1][2]}

Work should be conducted in a well-ventilated area or under a chemical fume hood.[2][3] Avoid breathing any dust, fumes, gas, mist, vapors, or spray.[1] Keep the chemical away from heat, sparks, open flames, and hot surfaces.[1][3]

Quantitative Data Summary

The following table summarizes key quantitative data for **5-Norbornene-2-carbonitrile**:

Property	Value
CAS Number	95-11-4[1][4]
Molecular Formula	C ₈ H ₉ N[3]
Molecular Weight	119.16 g/mol [3]
Flash Point	65 °C / 149 °F[1] (closed cup)
Boiling Point	82 - 86 °C @ 10 mmHg[1]
Melting Point	12 - 14 °C[1]
Density	0.999 g/mL at 25 °C
Water Solubility	Slightly soluble[3]

Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **5-Norbornene-2-carbonitrile** is to engage a licensed professional waste disposal service. Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste and must consult local, regional, and national regulations for complete and accurate classification.[2] Do not release this chemical into the environment.[2]

1. Waste Collection and Storage:

- Collect waste **5-Norbornene-2-carbonitrile** in a suitable, tightly closed, and properly labeled container.[1]
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible substances such as strong oxidizing agents, strong acids, strong bases, and strong reducing

agents.[\[1\]](#)[\[3\]](#)

2. Engage a Licensed Waste Disposal Company:

- Contact a licensed and approved waste disposal company to handle the collection and disposal of the chemical waste.
- Provide the waste disposal company with a copy of the Safety Data Sheet (SDS) for **5-Norbornene-2-carbonitrile**.

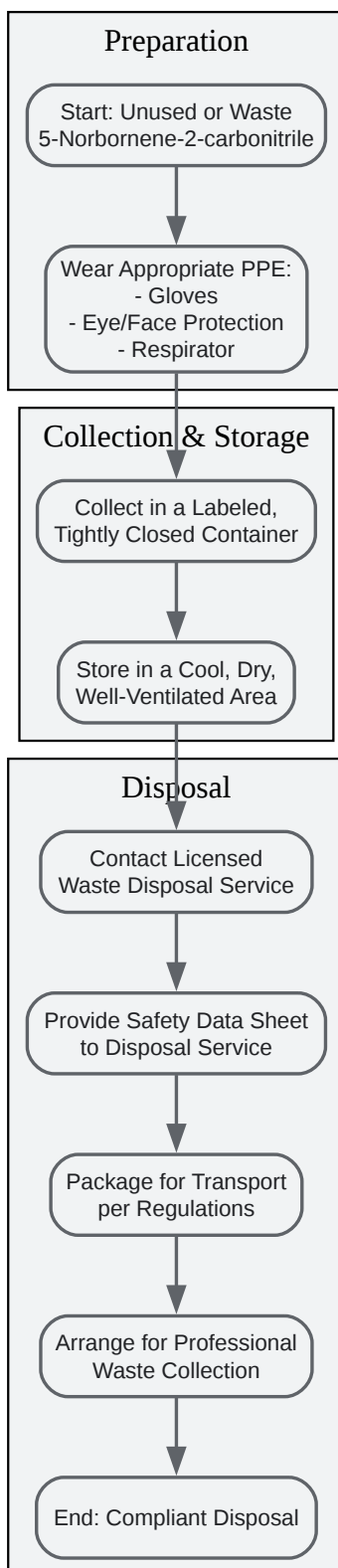
3. Packaging and Transportation:

- Package the waste container according to the instructions provided by the waste disposal company and in compliance with all relevant transportation regulations.

4. Documentation:

- Maintain all records related to the disposal of the chemical waste, including manifests and certificates of disposal provided by the waste disposal company.

Experimental Workflow for Disposal



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Caption: Workflow for the proper disposal of **5-Norbornene-2-carbonitrile**.

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